

2-(4-Bromobutyl)-1,3-dioxolane molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(4-Bromobutyl)-1,3-dioxolane

Cat. No.: B1282568

[Get Quote](#)

An In-Depth Technical Guide to 2-(4-Bromobutyl)-1,3-dioxolane

For researchers, scientists, and professionals in drug development, a comprehensive understanding of chemical intermediates is paramount. This guide provides a detailed overview of the physicochemical properties and a likely synthetic protocol for **2-(4-Bromobutyl)-1,3-dioxolane**, a valuable building block in organic synthesis.

Physicochemical Properties

2-(4-Bromobutyl)-1,3-dioxolane is a heterocyclic compound with the chemical formula $C_7H_{13}BrO_2$. Its structure features a dioxolane ring attached to a brominated butyl chain, making it a useful intermediate for introducing a protected aldehyde functionality in a carbon skeleton. The presence of the bromine atom allows for subsequent nucleophilic substitution or organometallic reactions.

A summary of its key quantitative data is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	209.08 g/mol	[1] [2] [3] [4] [5] [6] [7]
Monoisotopic Mass	208.00989 Da	[4] [8]
Chemical Formula	C ₇ H ₁₃ BrO ₂	[1] [2] [3] [4] [5] [6] [7]
Boiling Point	237.6±15.0 °C (Predicted)	[5]
Density	1.38 g/cm ³	[5]
Refractive Index	1.4780-1.4820	[5]

Elemental Composition

Element	Symbol	Atomic Mass	Number of Atoms	Mass Percent
Carbon	C	12.011	7	40.21%
Hydrogen	H	1.008	13	6.27%
Bromine	Br	79.904	1	38.22%
Oxygen	O	15.999	2	15.30%

Synthetic Protocol

While a specific experimental protocol for the synthesis of **2-(4-Bromobutyl)-1,3-dioxolane** is not readily available in the searched literature, a highly probable synthetic route can be deduced from the synthesis of analogous compounds, such as 2-(4-Bromophenyl)-1,3-dioxolane.[\[3\]](#) The most common and effective method for the synthesis of 1,3-dioxolanes is the acid-catalyzed reaction of an aldehyde or ketone with a 1,2-diol, in this case, ethylene glycol.

The logical precursor to **2-(4-Bromobutyl)-1,3-dioxolane** is 5-bromovaleraldehyde. The following represents a detailed, plausible experimental protocol for its synthesis.

Reaction: Acetalization of 5-bromovaleraldehyde with ethylene glycol.

Reagents:

- 5-bromovaleraldehyde
- Ethylene glycol (1.5 - 2.0 equivalents)
- p-Toluenesulfonic acid (catalytic amount, e.g., 0.05 equivalents)
- Toluene (as solvent, to facilitate azeotropic removal of water)
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate

Apparatus:

- Round-bottom flask
- Dean-Stark apparatus
- Condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel

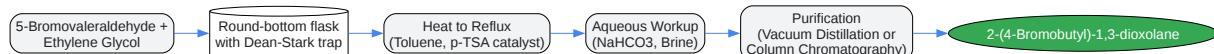
Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus, condenser, and magnetic stir bar, add 5-bromovaleraldehyde, toluene, and ethylene glycol.
- Add a catalytic amount of p-toluenesulfonic acid to the mixture.
- Heat the reaction mixture to reflux. The water formed during the reaction will be collected in the Dean-Stark trap as an azeotrope with toluene.

- Monitor the progress of the reaction by observing the amount of water collected and, if possible, by thin-layer chromatography (TLC).
- Once the reaction is complete (no more water is collected), allow the mixture to cool to room temperature.
- Transfer the reaction mixture to a separatory funnel and wash with a saturated sodium bicarbonate solution to neutralize the acid catalyst.
- Wash the organic layer with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent.
- Remove the toluene under reduced pressure using a rotary evaporator to yield the crude product.
- The crude **2-(4-Bromobutyl)-1,3-dioxolane** can be purified by vacuum distillation or column chromatography on silica gel.

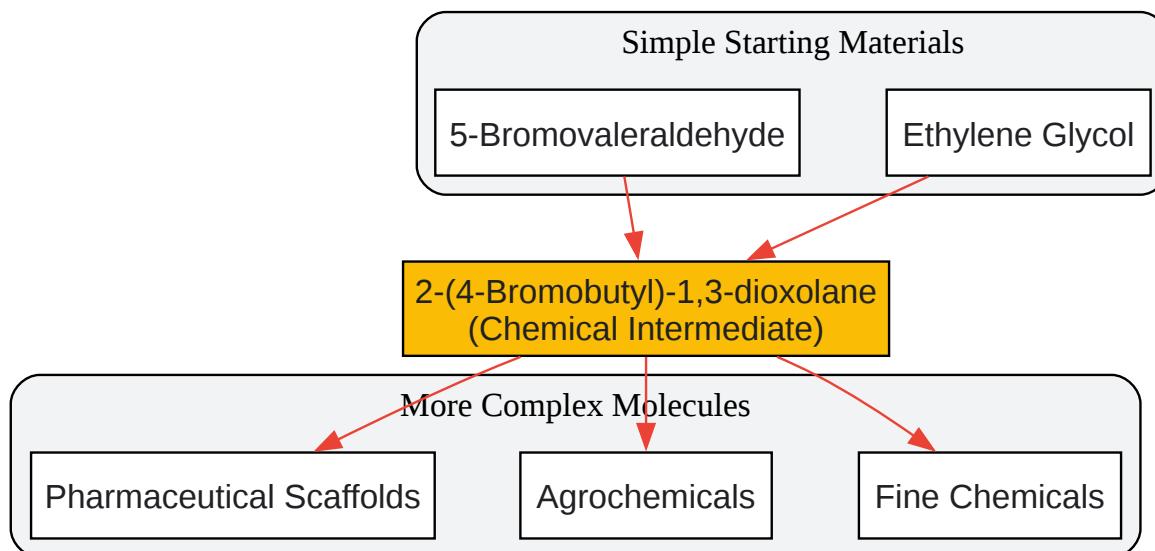
Diagrams

To visually represent the concepts discussed, the following diagrams have been generated using the DOT language.



[Click to download full resolution via product page](#)

Caption: A workflow diagram illustrating the key steps in the proposed synthesis of **2-(4-Bromobutyl)-1,3-dioxolane**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(4-Bromobutyl)-2-methyl-1,3-dioxolane | C8H15BrO2 | CID 560013 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. orca.cardiff.ac.uk [orca.cardiff.ac.uk]
- 3. Page loading... [guidechem.com]
- 4. 7-Bromoheptanoic acid | C7H13BrO2 | CID 121723 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-(4-BROMOBUTYL)-1,3-DIOXOLANE CAS#: 87227-41-6 [m.chemicalbook.com]
- 6. chemscene.com [chemscene.com]
- 7. 2-(4-Bromobutyl)-1,3-dioxolane | CAS 87227-41-6 | Chemical-Suppliers [chemical-suppliers.eu]

- 8. 2-Bromoheptanoic acid | C7H13BrO2 | CID 17503 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-(4-Bromobutyl)-1,3-dioxolane molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1282568#2-4-bromobutyl-1-3-dioxolane-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com